

# 4-isopropylbenzoic acid melting point 116-120°C

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

Get Quote

## Chemical Profile of 4-Isopropylbenzoic Acid

The table below summarizes the key identifiers and physicochemical properties of **4-isopropylbenzoic acid**, also known as cuminic acid [1] [2] [3].

Property Category	Details
CAS Registry Number	536-66-3 [1] [2] [3]
Molecular Formula / Weight	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> / 164.20 g·mol <sup>-1</sup> [1] [2]
Common Synonyms	Cuminic Acid; Cumic Acid; p-Isopropylbenzoic acid [1]
Melting Point	<b>116 - 120 °C</b> (literature range) [1] [2]
Boiling Point	271.8 °C / 272 °C [1] [3]
Density	1.162 g/cm <sup>3</sup> [1] [3]
Acidity (pKa)	4.35 (Predicted) [1] [3]
Solubility in Water	Sparingly soluble (152 mg/L at 25 °C) [1] [2]
Solubility in Alcohol	Soluble [1] [2]

Property Category	Details
Flash Point	128 °C [3]
Partition Coefficient (Log P)	3.23 [3]

## Safety and Handling Information

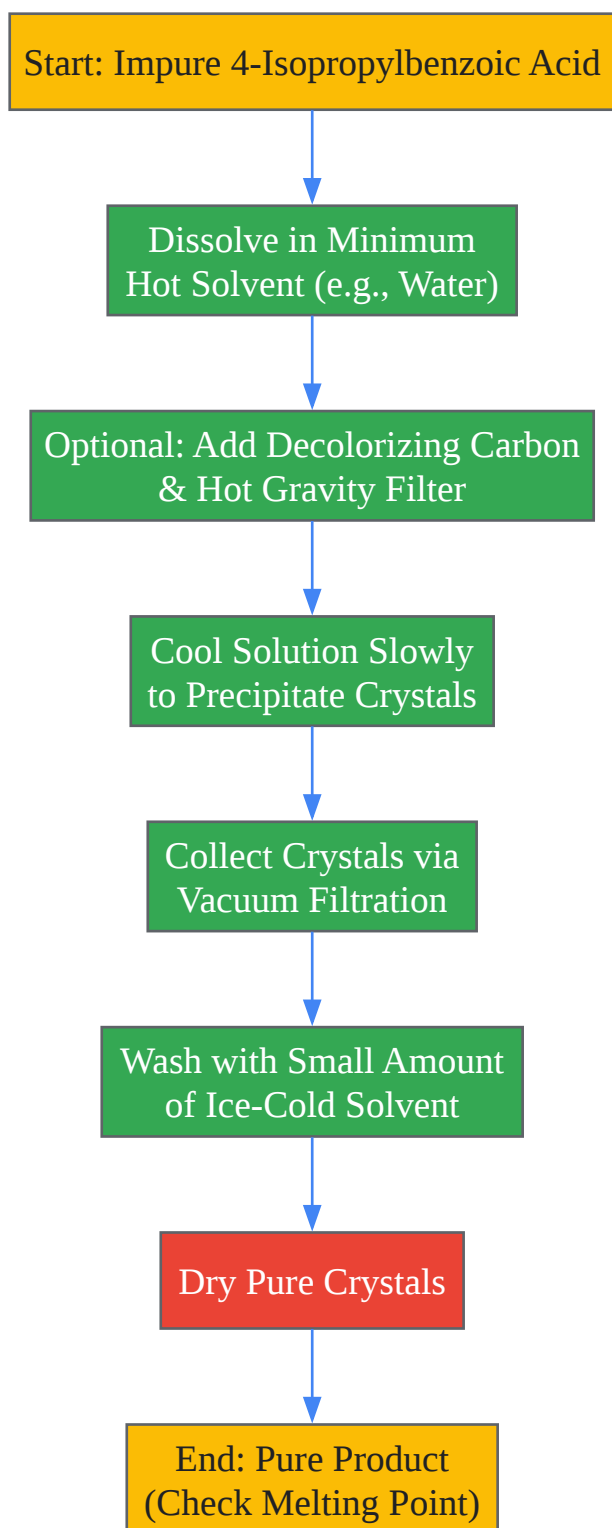
Proper handling is essential to ensure safety in the laboratory.

- **Hazard Statements:** Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335) [1] [2].
- **Precautionary Measures:**
  - **Personal Protective Equipment (PPE):** Wear protective gloves, eye protection, and protective clothing [3].
  - **Ventilation:** Use with adequate ventilation to minimize dust inhalation [3].
  - **Storage:** Store in a cool, dry, well-ventilated area in a tightly closed container [3].
- **First Aid:**
  - **Skin Contact:** Wash thoroughly with plenty of soap and water [3].
  - **Eye Contact:** Rinse cautiously with water for several minutes [2].

## Detailed Protocol: Recrystallization of Benzoic Acid

Recrystallization is a fundamental purification technique for solid organic compounds. The following detailed protocol, while generalized for benzoic acid, is directly applicable to purifying **4-isopropylbenzoic acid**, leveraging their similar solubility properties [4] [5].

The workflow for the recrystallization process is as follows:



[Click to download full resolution via product page](#)

## Experimental Procedure

- **Dissolution**

- Weigh approximately 1.00 g of impure **4-isopropylbenzoic acid** and transfer it to a 125-mL Erlenmeyer flask [5].
- Add about 20 mL of an appropriate solvent (e.g., water or ethanol) and heat the mixture on a hot plate while stirring until boiling [5].
- **Crucial Step:** Continue adding the hot solvent in small increments (several drops at a time) until the entire solid just dissolves. The objective is to use the **minimum amount of hot solvent** necessary to achieve dissolution. Adding too much solvent will significantly reduce the final yield [5].

- **Decolorization and Hot Filtration**

- Remove the flask from the heat. If the solution is colored, add a small spatula-tip of decolorizing carbon.
- **Caution:** The solution may froth. Allow it to cool slightly before adding the carbon to prevent boiling over.
- Continue heating the mixture for 5-10 minutes [4].
- Meanwhile, preheat a Büchner funnel and filter flask for hot gravity filtration. Quickly filter the hot solution to remove any insoluble impurities or carbon [4] [5].

- **Crystallization**

- Transfer the clear filtrate to a clean beaker, cover it to prevent dust contamination, and allow it to cool slowly to room temperature. Slow cooling promotes the formation of large, pure crystals [5].
- If crystals do not form, you can "seed" the solution by scratching the inside of the flask with a glass rod or adding a tiny seed crystal [5].
- After crystallization at room temperature, further cool the mixture in an ice bath to maximize crystal recovery [5].

- **Collection and Drying**

- Set up a vacuum filtration system with a Büchner funnel.
- Pour the chilled crystal slurry into the funnel. Use a spatula and a small amount of ice-cold solvent to transfer all crystals from the flask [5].
- Rinse the crystals on the filter with a small amount of ice-cold solvent to remove residual impurities [5].
- Allow air to be pulled through the crystals for several minutes. Finally, spread the crystals on a paper towel or watch glass to air-dry completely [5].

- Determine the mass of the dry, purified product and calculate the percent recovery. Verify the purity by measuring its melting point and comparing it to the literature value of **116-120 °C** [1] [2] [5].

## Key Technical Considerations

- **Solvent Selection:** The ideal recrystallization solvent should not react with the compound and should have a high temperature-dependent solubility for it (high solubility when hot, low solubility when cold) [5]. Water is often suitable for **4-isopropylbenzoic acid**.
- **Minimizing Product Loss:** The main source of product loss is dissolution in the cold solvent mother liquor. Using the minimum amount of hot solvent for dissolution is the most critical factor in maximizing yield [5].
- **Troubleshooting:** If crystals do not form, try seeding, further cooling, or concentrating the solution by boiling off some solvent. Oilying out (where the compound forms a liquid instead of a solid) can occur if the solution is cooled too rapidly; re-dissolving and cooling more slowly can help [5].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - 4 | 536-66-3 Isopropylbenzoic acid [chemicalbook.com]
2. 4-Isopropylbenzoic Acid 536-66-3 [tcichemicals.com]
3. 4-Isopropylbenzoic acid(536-66-3) [chemicalbook.com]
4. Recrystallization of Benzoic Acid [alfa-chemistry.com]
5. Experiment 4 purification - recrystallization of benzoic acid [slideshare.net]

To cite this document: Smolecule. [4-isopropylbenzoic acid melting point 116-120°C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524556#4-isopropylbenzoic-acid-melting-point-116-120-c>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)